

Personal protective equipment for handling Tyrosinase-IN-22

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Compound of Interest

Compound Name: Tyrosinase-IN-22

Cat. No.: B1227107

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Essential Safety and Handling Guide for Tyrosinase-IN-22

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Tyrosinase-IN-22**, also known as 5-Chloro-2-mercaptopbenzimidazole. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of your research.

Chemical Identification and Properties

Property	Value	Reference
Chemical Name	5-Chloro-2-mercaptobenzimidazole	[1] [2]
Synonyms	Tyrosinase-IN-22, 5-Chloro-2-benzimidazolethiol	[2] [3]
CAS Number	25369-78-2	[1] [4] [5]
Molecular Formula	C ₇ H ₅ ClN ₂ S	[1] [4]
Molecular Weight	184.64 g/mol	[1] [6]
Appearance	White to light yellow or light orange powder/crystal	[2] [6]
Melting Point	294 °C	[6]
Purity	≥97.5% (HPLC)	[1]

Hazard Identification and Safety Precautions

Tyrosinase-IN-22 is classified as a hazardous substance. The following table summarizes its hazard statements and corresponding precautionary measures.

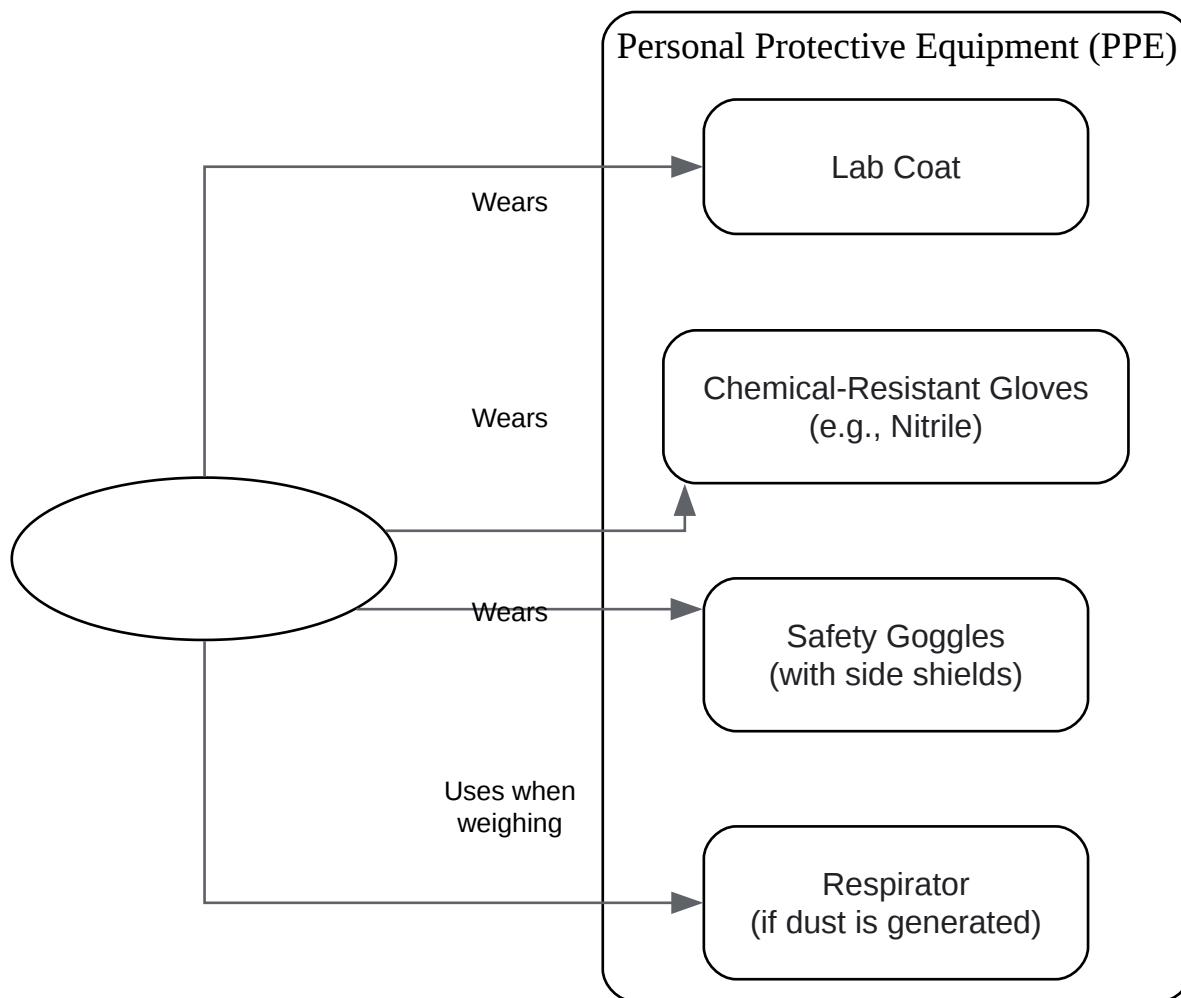
Hazard Class	GHS Hazard Statement	Precautionary Statements
Acute Toxicity (Oral)	H301: Toxic if swallowed	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth. P405: Store locked up.
Skin Irritation	H315: Causes skin irritation	P280: Wear protective gloves/ eye protection/ face protection. P302 + P352: IF ON SKIN: Wash with plenty of water. P332 + P313: If skin irritation occurs: Get medical advice/ attention. P362 + P364: Take off contaminated clothing and wash it before reuse.
Eye Irritation	H319: Causes serious eye irritation	P280: Wear protective gloves/ eye protection/ face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337 + P313: If eye irritation persists: Get medical advice/ attention.

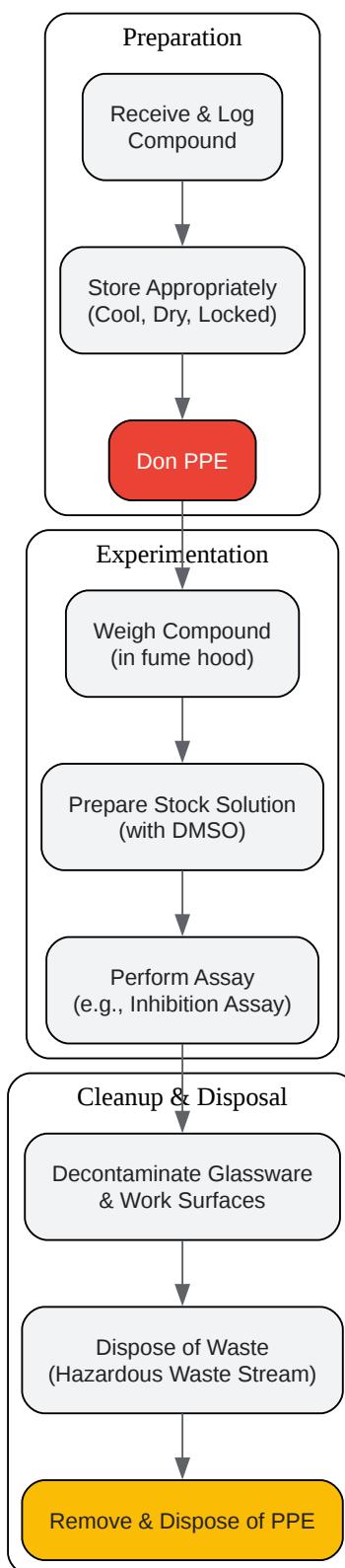
Toxicological Data:

- LD50 (mouse, intravenous): 56 mg/kg[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Tyrosinase-IN-22**. The following diagram illustrates the recommended PPE.





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